

# Application Note and Protocol: Spectrophotometric Assay for L-Malate Quantification

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## Compound of Interest

Compound Name: *L-malate*

Cat. No.: *B1240339*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**L-malate**, a dicarboxylic acid, is a key intermediate in the citric acid cycle (TCA cycle) and is present in all living organisms.<sup>[1][2][3]</sup> Its quantification is crucial in various fields, including food and beverage production (e.g., wine, beer, fruit juices), pharmaceuticals, and cosmetics.<sup>[1][3][4]</sup> In winemaking, monitoring **L-malate** levels is essential during malolactic fermentation.<sup>[1][5]</sup> This document provides a detailed protocol for the determination of **L-malate** concentration using a spectrophotometric enzymatic assay.

## Principle of the Assay

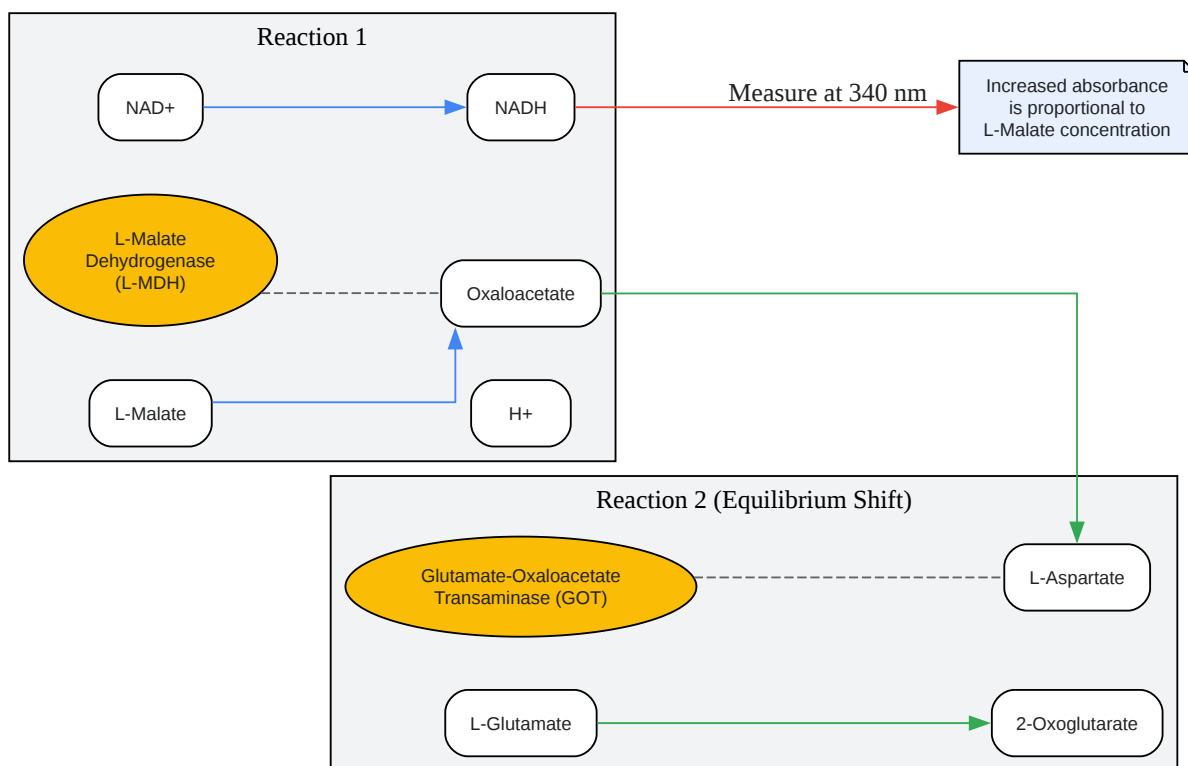
The quantification of **L-malate** is based on a specific enzymatic reaction. **L-malate** is oxidized to oxaloacetate by the enzyme **L-malate** dehydrogenase (L-MDH). This reaction involves the simultaneous reduction of nicotinamide adenine dinucleotide (NAD<sup>+</sup>) to NADH.<sup>[1][2][6]</sup>

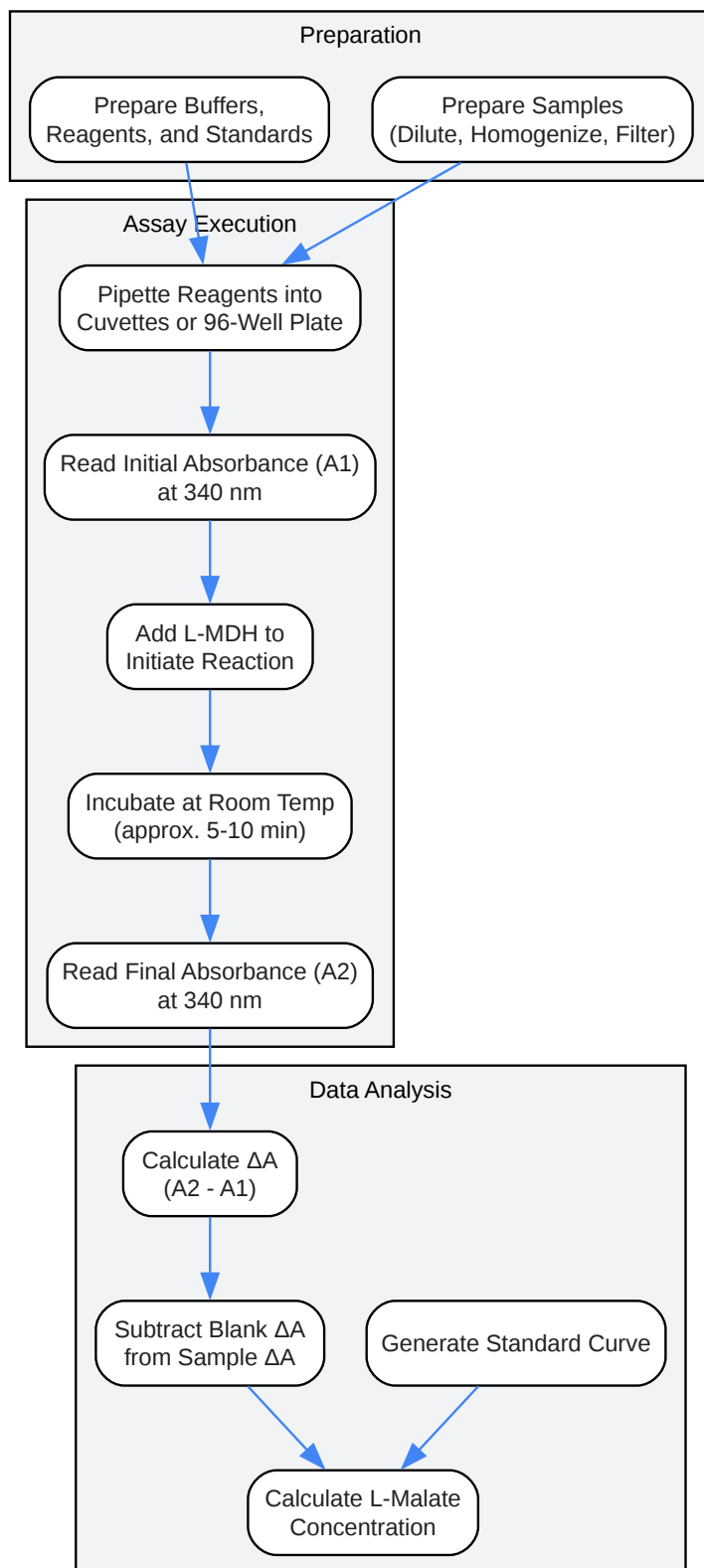
The equilibrium of this reaction lies towards the reactants. To ensure the complete conversion of **L-malate**, the product oxaloacetate is removed in a subsequent reaction catalyzed by glutamate-oxaloacetate transaminase (GOT), also known as aspartate aminotransferase (AST), in the presence of L-glutamate.<sup>[1][4][7]</sup>

The amount of NADH produced is directly proportional to the initial amount of **L-malate** in the sample. The concentration of **L-malate** can, therefore, be determined by measuring the increase in absorbance at 340 nm, which is the absorption maximum of NADH.[1][6]

Alternatively, a colorimetric approach can be employed where the NADH produced reduces a formazan dye (like MTT or WST), resulting in a colored product that can be measured at a wavelength in the visible range (e.g., 450 nm or 565 nm).[8][9][10] This application note will focus on the UV method measuring NADH at 340 nm.

## Signaling Pathway Diagram





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## References

- 1. rahrbsg.com [rahrbsg.com]
- 2. Enzyme Activity Measurement of Malate Dehydrogenase Using Spectrophotometric Assays [creative-enzymes.com]
- 3. K-LMAL-116A Megazyme L-MALIC ACID (L-MALATE) ASSAY PROCEDURE [fts.co.nz]
- 4. L-Malic acid, UV method [nzytech.com]
- 5. wineserver.ucdavis.edu [wineserver.ucdavis.edu]
- 6. oiv.int [oiv.int]
- 7. nzytech.com [nzytech.com]
- 8. bioassaysys.com [bioassaysys.com]
- 9. Malate Assay Kit (ab83391) | Abcam [abcam.com]
- 10. bioassaysys.com [bioassaysys.com]
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